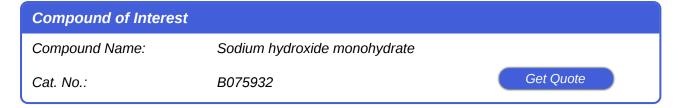


An In-depth Technical Guide to the Physical Properties of Sodium hydroxide Monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **sodium hydroxide monohydrate** (NaOH·H₂O). The information is presented to support research, development, and quality control activities where this compound is utilized. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols for the determination of these properties are provided.

General Characteristics

Sodium hydroxide monohydrate is the most common commercially available solid form of sodium hydroxide.[1][2] It is a white, odorless, crystalline solid that is highly hygroscopic, readily absorbing moisture and carbon dioxide from the atmosphere.[3][4][5] The dissolution of **sodium hydroxide monohydrate** in water is a highly exothermic process, liberating a significant amount of heat.[1][3]

Quantitative Physical Properties

The following tables summarize the key physical properties of **sodium hydroxide monohydrate**.

Table 1: General Physical Properties



Property	Value	Source(s)
Molecular Formula	NaOH·H ₂ O	[6]
Molecular Weight	58.01 g/mol	[6]
Appearance	White, opaque, crystalline solid	[3][5]
Odor	Odorless	[3][5]
Density	1.829 g/cm ³	[1][2]

Table 2: Thermal Properties

Property	Value	Source(s)
Melting Point	65.10 °C (149.18 °F; 338.25 K)	[2]
Heat of Fusion	3776 ± 30 cal/mol	[7]
Boiling Point	Decomposes before boiling	N/A
Specific Heat Capacity (C _p)	23.775 J/(mol·K) at 298.15 K	[7]

Table 3: Solubility and Solution Properties

Property	Value	Source(s)
Solubility in Water	1100 g/L at 20 °C	[8][9]
pH of Aqueous Solution	~14 (for a 50 g/L solution at 20 °C)	[8][9]
Enthalpy of Dissolution	-5134 ± 10 cal/mol	[7]

Table 4: Crystallographic Properties



Property	Value	Source(s)
Crystal System	Orthorhombic	[1][3]
Space Group	Pbca (oP24)	[1][3]
Lattice Parameters	a = 1.1825 nm, b = 0.6213 nm, c = 0.6069 nm	[1]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **sodium hydroxide monohydrate** are outlined below.

Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and heat of fusion of **sodium hydroxide monohydrate**.

Methodology:

- Instrument: A calibrated differential scanning calorimeter (DSC).
- Sample Preparation: A small, representative sample of sodium hydroxide monohydrate
 (typically 1-5 mg) is hermetically sealed in an aluminum pan. Due to the hygroscopic nature
 of the sample, preparation should be conducted in a low-humidity environment (e.g., a glove
 box).
- Reference: An empty, hermetically sealed aluminum pan is used as a reference.
- DSC Program:
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., 25 °C).
 - Ramp the temperature at a controlled rate (e.g., 5-10 °C/min) to a temperature above the melting point (e.g., 100 °C).



- Maintain a constant inert gas flow (e.g., nitrogen at 50 mL/min) to prevent atmospheric interactions.
- Data Analysis: The melting point is determined as the onset temperature of the endothermic melting peak on the resulting thermogram. The heat of fusion is calculated by integrating the area of the melting peak.

Analysis of Thermal Stability by Thermogravimetric Analysis (TGA)

Objective: To assess the thermal stability and decomposition profile of **sodium hydroxide monohydrate**.

Methodology:

- Instrument: A calibrated thermogravimetric analyzer (TGA).
- Sample Preparation: A small, accurately weighed sample of sodium hydroxide
 monohydrate (typically 5-10 mg) is placed in a TGA pan (e.g., alumina or platinum).
- · TGA Program:
 - The sample is heated from ambient temperature to a high temperature (e.g., 400 °C) at a constant heating rate (e.g., 10 °C/min).
 - An inert atmosphere (e.g., nitrogen) is maintained throughout the experiment to prevent oxidative degradation.
- Data Analysis: The TGA curve plots the percentage of weight loss against temperature. The
 dehydration of the monohydrate to the anhydrous form will be observed as a distinct weight
 loss step. The temperature at which this occurs indicates the dehydration temperature.

Characterization of Crystal Structure by X-ray Diffraction (XRD)

Objective: To identify the crystalline phase and determine the lattice parameters of **sodium hydroxide monohydrate**.



Methodology:

- Instrument: A powder X-ray diffractometer (XRD) with a suitable X-ray source (e.g., Cu Kα radiation).
- Sample Preparation: A finely ground powder of **sodium hydroxide monohydrate** is packed into a sample holder. To prevent absorption of atmospheric moisture and carbon dioxide during the measurement, an airtight sample holder or a thin protective film (e.g., Kapton) should be used.
- Data Collection: The sample is scanned over a range of 2θ angles (e.g., 10-80°) with a defined step size and dwell time.
- Data Analysis: The resulting diffraction pattern is compared with standard diffraction patterns
 from databases (e.g., the International Centre for Diffraction Data ICDD) to confirm the
 identity of the crystalline phase. The lattice parameters can be refined using appropriate
 software.

Measurement of Hygroscopicity

Objective: To quantify the moisture absorption characteristics of **sodium hydroxide monohydrate**.

Methodology:

- Instrument: A dynamic vapor sorption (DVS) analyzer or a humidity-controlled chamber with a precision balance.
- Sample Preparation: A known mass of the sample is placed in the instrument.
- Procedure:
 - The sample is first dried under a stream of dry nitrogen until a constant weight is achieved.
 - The relative humidity (RH) is then increased in a stepwise manner (e.g., in 10% RH increments from 0% to 90% RH).
 - The sample weight is continuously monitored at each RH step until equilibrium is reached.



- The process can be reversed by decreasing the RH to study desorption.
- Data Analysis: The change in mass at each RH step is used to calculate the percentage of water absorbed. A sorption/desorption isotherm is plotted to visualize the hygroscopic behavior of the material.

Determination of Enthalpy of Dissolution by Calorimetry

Objective: To measure the heat released during the dissolution of **sodium hydroxide monohydrate** in water.

Methodology:

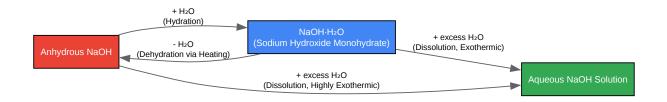
- Instrument: A solution calorimeter or a well-insulated coffee-cup calorimeter with a magnetic stirrer and a precise temperature probe.
- Procedure:
 - A known volume of deionized water is placed in the calorimeter, and its initial temperature is recorded once it has stabilized.
 - A precisely weighed amount of sodium hydroxide monohydrate is quickly added to the water.
 - The mixture is stirred continuously to ensure rapid and complete dissolution.
 - The temperature of the solution is monitored and the maximum temperature reached is recorded.
- Calculation: The heat absorbed by the solution (q_solution) is calculated using the formula:
 q_solution = m_solution × c_solution × ΔT, where m_solution is the total mass of the
 solution, c_solution is the specific heat capacity of the solution (often approximated as that of
 water, 4.184 J/g°C, for dilute solutions), and ΔT is the change in temperature. The enthalpy
 of dissolution (ΔH_soln) per mole is then calculated by dividing the heat released (q_reaction
 = -q_solution) by the number of moles of the dissolved sodium hydroxide monohydrate.

Visualizations



Hydration and Dehydration Pathway

The following diagram illustrates the relationship between anhydrous sodium hydroxide, its monohydrate form, and the influence of water and heat.



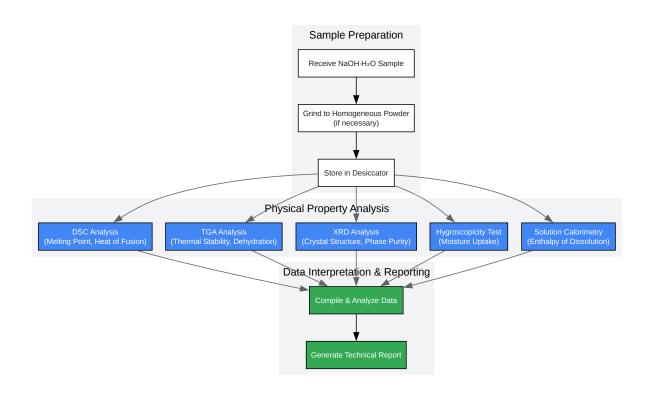
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Hydration and dehydration pathway of sodium hydroxide.

Experimental Workflow for Property Determination

This diagram outlines a typical workflow for the physical characterization of a **sodium hydroxide monohydrate** sample.





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Workflow for physical property analysis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Sodium hydroxide Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075932#what-are-the-physical-properties-of-sodium-hydroxide-monohydrate]

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